

# Personal protective equipment for handling Ganetespib

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## Compound of Interest

Compound Name: *Ganetespib*

Cat. No.: *B611964*

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## Essential Safety and Handling Guide for Ganetespib

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the proper handling and disposal of **Ganetespib** (also known as STA-9090), a potent inhibitor of Heat Shock Protein 90 (HSP90). Adherence to these procedures is essential to ensure personnel safety and mitigate environmental impact.

## Hazard Identification and Safety Data Summary

**Ganetespib** is a hazardous substance that requires careful handling. The primary hazards are outlined below.

Hazard Classification	Description	Precautionary Statement Codes
Acute Toxicity, Oral (Category 4)	Harmful if swallowed.[1]	P301 + P312, P330
Skin Corrosion/Irritation (Category 2)	Causes skin irritation.[2][3]	P302 + P352, P332 + P313
Serious Eye Damage/Eye Irritation (Category 2A)	Causes serious eye irritation.[2][3]	P305 + P351 + P338, P337 + P313
Specific Target Organ Toxicity (Single Exposure, Category 3)	May cause respiratory irritation.[2][3]	P304 + P340, P312
Hazardous to the Aquatic Environment, Acute (Category 1)	Very toxic to aquatic life.[1]	P273
Hazardous to the Aquatic Environment, Chronic (Category 1)	Very toxic to aquatic life with long lasting effects.[1]	P391

## Personal Protective Equipment (PPE) Protocol

A multi-layered approach to PPE is mandatory when handling **Ganetespib** to prevent exposure through inhalation, skin contact, or eye contact.

PPE Category	Specification	Rationale
Gloves	Two pairs of chemotherapy-rated nitrile gloves.[4][5]	Provides a primary barrier against skin contact. Double-gloving is a standard precaution for handling hazardous drugs.
Gown	Disposable, impervious chemotherapy-rated gown.[4][5]	Protects skin and personal clothing from contamination.
Eye/Face Protection	Safety glasses with side shields and a face shield, or chemical safety goggles.	Protects against splashes and aerosols.
Respiratory Protection	A NIOSH-certified N95 respirator or higher.[4]	Prevents inhalation of airborne particles, especially when handling the powdered form.
Footwear	Disposable shoe covers.[4]	Prevents the spread of contamination outside of the designated handling area.

## Operational and Disposal Plans

The following protocols provide step-by-step guidance for the safe handling of **Ganetespib**, from receipt to disposal.

### Experimental Protocol: Safe Handling of Ganetespib

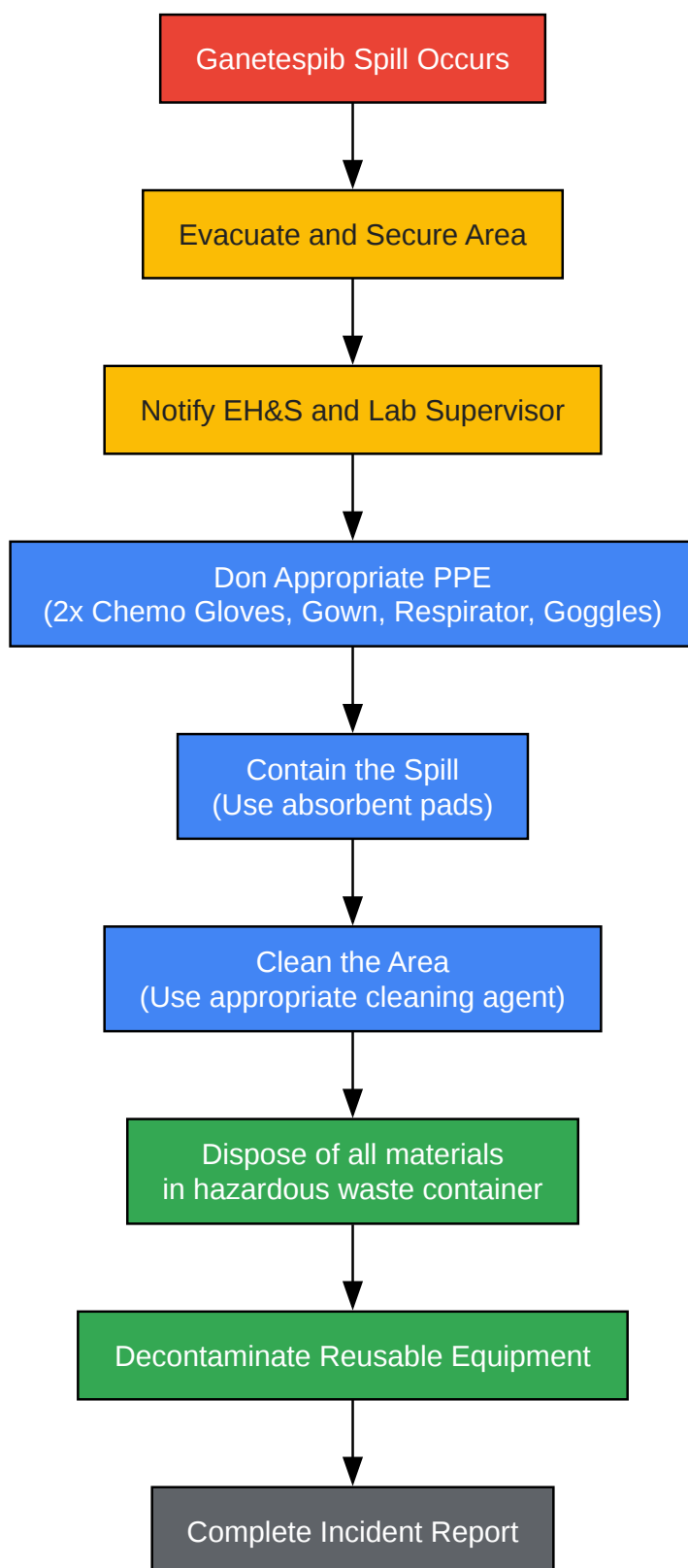
- Preparation:
  - Designate a specific area for handling **Ganetespib**, preferably within a certified chemical fume hood or biological safety cabinet.
  - Assemble all necessary materials, including PPE, spill kit, and waste disposal containers, before handling the compound.

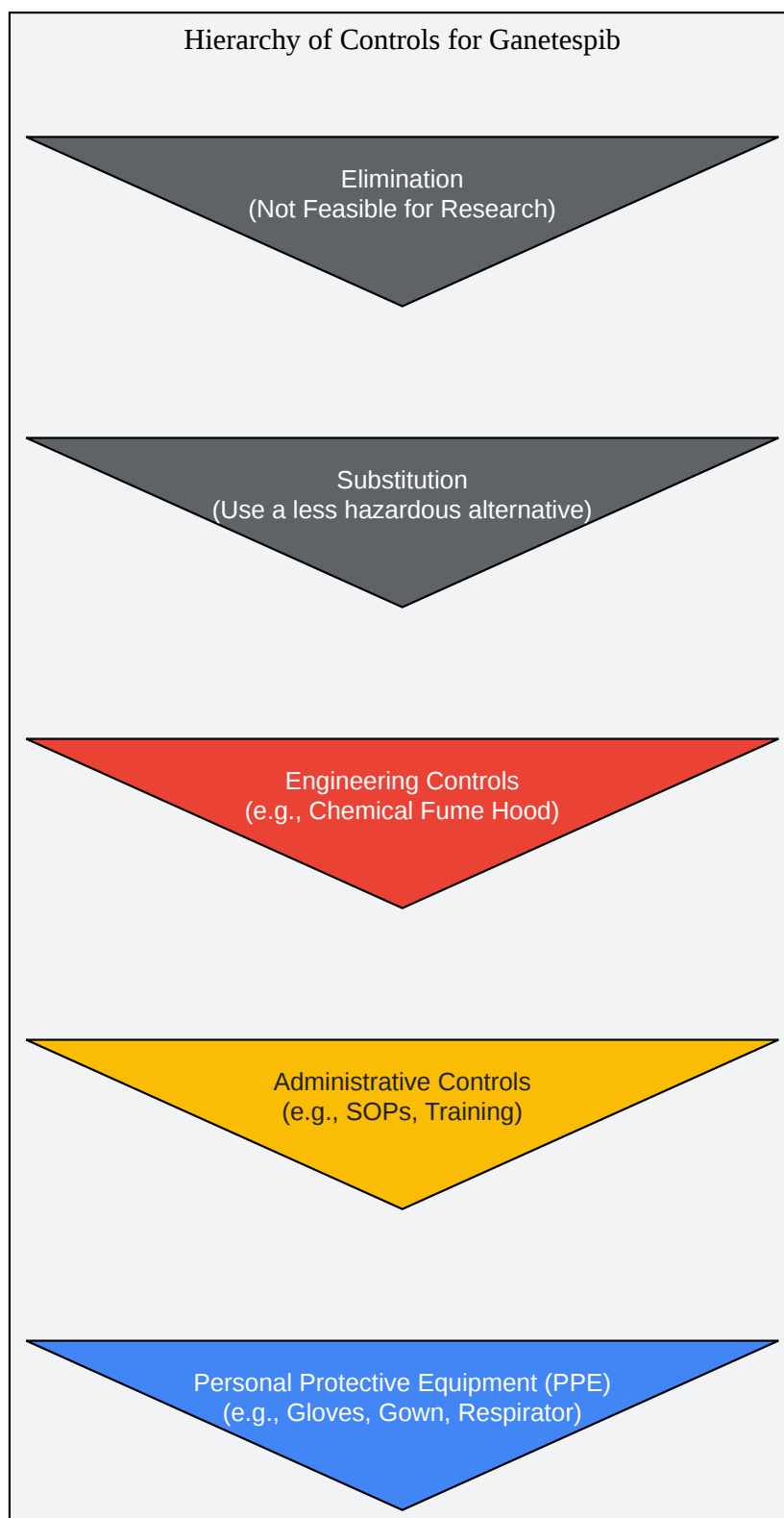
- Ensure the work area is clean and uncluttered.
- Donning PPE:
  - Before entering the designated handling area, don shoe covers and an N95 respirator.
  - Perform hand hygiene.
  - Don the inner pair of chemotherapy gloves.
  - Don the chemotherapy-rated gown, ensuring the cuffs of the inner gloves are tucked underneath the gown sleeves.
  - Don the outer pair of chemotherapy gloves, ensuring they completely cover the gown cuffs.
  - Don eye and face protection.
- Handling **Ganetespib**:
  - Handle **Ganetespib** powder within a chemical fume hood to avoid generating dust.
  - When preparing solutions, work over a disposable, absorbent pad to contain any potential spills.
  - Avoid eating, drinking, or smoking in the handling area.[\[1\]](#)
- Doffing PPE:
  - Remove the outer pair of gloves first.
  - Remove the gown and shoe covers.
  - Remove eye and face protection.
  - Remove the inner pair of gloves.
  - Dispose of all single-use PPE in a designated hazardous waste container immediately after use.[\[4\]](#)

- Wash hands thoroughly with soap and water.[\[2\]](#)
- Storage:
  - Keep the **Ganetespib** container tightly sealed.[\[1\]](#)[\[2\]](#)
  - Store in a cool, well-ventilated area, away from direct sunlight and ignition sources.[\[1\]](#)
  - Recommended storage temperatures are -20°C for the powder and -80°C for solutions in solvent.[\[1\]](#)
- Disposal:
  - Dispose of all waste, including contaminated PPE and unused **Ganetespib**, in accordance with institutional and local regulations for hazardous chemical waste.[\[1\]](#) All disposable PPE worn when handling **Ganetespib** should be considered contaminated.[\[4\]](#)

## Emergency Procedures: Ganetespib Spill Response

In the event of a spill, follow these procedures to ensure a safe and effective cleanup.





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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)